

In-Depth Technical Guide: 9-Bromo-10-iodoanthracene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Bromo-10-iodoanthracene

Cat. No.: B15290078

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CAS Number: 359435-47-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9-Bromo-10-iodoanthracene**, a halogenated aromatic hydrocarbon of significant interest in organic synthesis and materials science. Due to the limited availability of specific experimental data for this exact compound, this guide draws upon established principles and data from closely related anthracene derivatives to project its properties and potential applications.

Physicochemical Properties

Quantitative data for **9-Bromo-10-iodoanthracene** is not readily available in public databases. However, we can extrapolate expected properties based on the known characteristics of similar halogenated anthracenes. The introduction of both bromine and iodine atoms onto the anthracene core is expected to significantly influence its electronic properties, solubility, and reactivity.

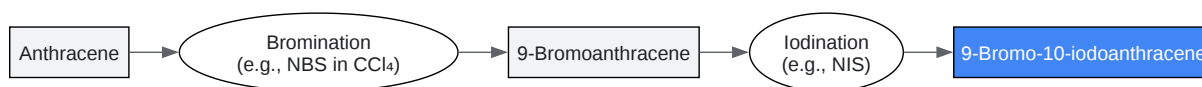
Property	Expected Value/Characteristic
Molecular Formula	C ₁₄ H ₈ BrI
Molecular Weight	383.02 g/mol
Appearance	Likely a yellow to greenish-yellow crystalline solid, typical for many anthracene derivatives.
Solubility	Expected to have low solubility in water and higher solubility in organic solvents such as chlorinated hydrocarbons (e.g., dichloromethane, chloroform), aromatic hydrocarbons (e.g., toluene, benzene), and ethers.
Melting Point	Expected to be a high-melting solid, characteristic of rigid aromatic structures.
Photophysical Properties	The extended π -system of the anthracene core suggests that this compound will be fluorescent. The heavy halogen atoms (bromine and iodine) may induce phosphorescence through enhanced intersystem crossing. ^[1]

Synthesis and Reactivity

While a specific, detailed protocol for the synthesis of **9-Bromo-10-iodoanthracene** is not widely published, a plausible synthetic pathway can be conceptualized based on established halogenation reactions of anthracene.

Conceptual Synthetic Workflow

The synthesis would likely proceed through a sequential halogenation of anthracene. Given the directing effects of the first halogen substituent, the synthesis could start with the bromination of anthracene to form 9-bromoanthracene, followed by iodination.



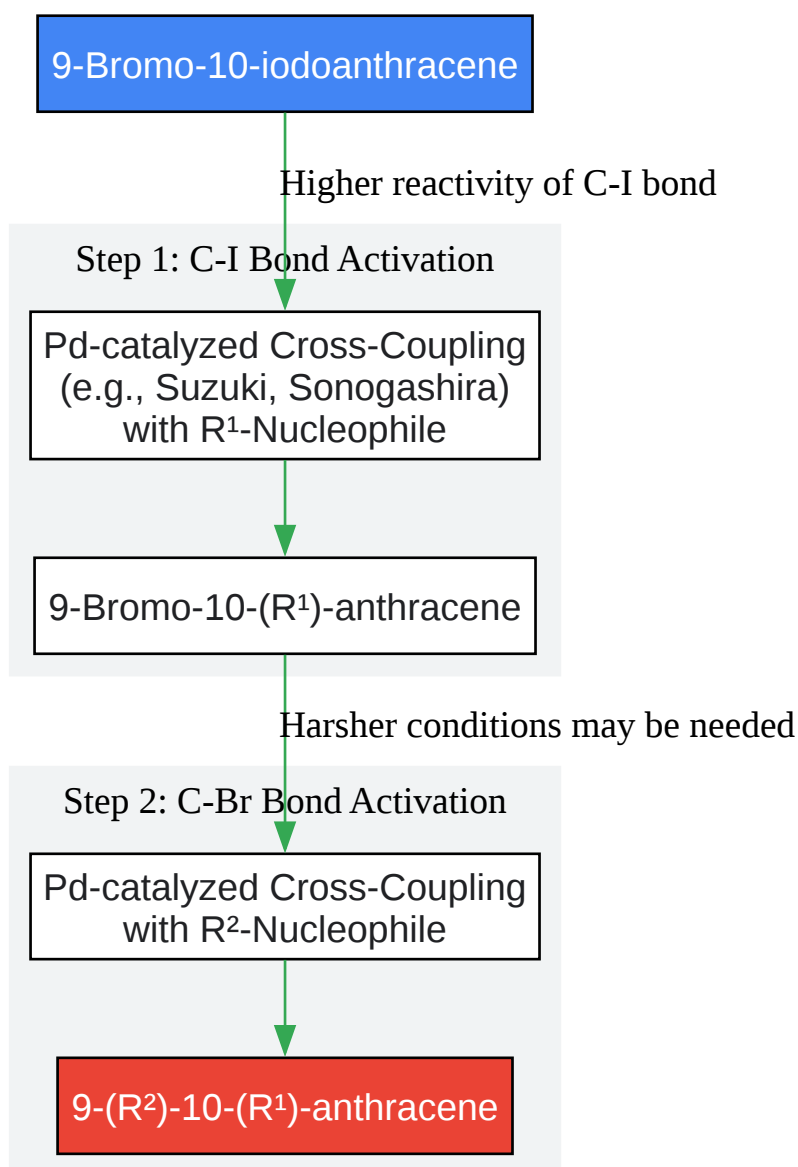
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Caption: Conceptual workflow for the synthesis of **9-Bromo-10-iodoanthracene**.

Reactivity and Potential for Cross-Coupling Reactions

The presence of two different halogen atoms at the 9 and 10 positions opens up possibilities for selective sequential cross-coupling reactions. The carbon-iodine bond is generally more reactive than the carbon-bromine bond in palladium-catalyzed cross-coupling reactions. This differential reactivity can be exploited to introduce different substituents at the 10- and 9-positions, respectively.

This selective reactivity is crucial for the construction of complex, asymmetric anthracene derivatives, which are valuable in the development of materials for organic electronics, such as organic light-emitting diodes (OLEDs).



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Caption: Proposed sequential cross-coupling pathway for **9-Bromo-10-iodoanthracene**.

Experimental Protocols (Hypothetical)

Detailed experimental protocols for **9-Bromo-10-iodoanthracene** are scarce. The following are hypothetical protocols based on general procedures for similar compounds.

Synthesis of 9-Bromoanthracene (Intermediate)

- Materials: Anthracene, N-Bromosuccinimide (NBS), Carbon tetrachloride (CCl₄).

- Procedure:
 - Dissolve anthracene in CCl_4 in a round-bottom flask protected from light.
 - Add NBS in portions to the solution at room temperature with stirring.
 - Continue stirring for several hours until the reaction is complete (monitored by TLC).
 - Filter the reaction mixture to remove succinimide.
 - Wash the filtrate with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure.
 - Recrystallize the crude product from a suitable solvent (e.g., ethanol) to yield pure 9-bromoanthracene.

Iodination of 9-Bromoanthracene (Conceptual)

- Materials: 9-Bromoanthracene, N-Iodosuccinimide (NIS), suitable solvent (e.g., DMF or a chlorinated solvent).
- Procedure:
 - Dissolve 9-bromoanthracene in the chosen solvent in a round-bottom flask.
 - Add NIS to the solution and stir at room temperature or with gentle heating.
 - Monitor the reaction progress by TLC.
 - Upon completion, quench the reaction with a reducing agent solution (e.g., sodium thiosulfate) to remove any excess iodine.
 - Extract the product with an organic solvent.
 - Wash the organic layer with water and brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Purify the crude product by column chromatography or recrystallization to obtain **9-Bromo-10-iodoanthracene**.

Applications in Research and Development

9-Bromo-10-iodoanthracene serves as a valuable building block in organic synthesis, particularly for the creation of advanced materials with tailored photophysical and electronic properties.

- **Organic Electronics:** As a precursor for asymmetric 9,10-disubstituted anthracenes, it is highly relevant for the synthesis of materials for OLEDs, organic field-effect transistors (OFETs), and organic photovoltaics (OPVs). The ability to introduce different functional groups at the 9 and 10 positions allows for fine-tuning of the material's HOMO/LUMO energy levels, charge transport characteristics, and emission color.
- **Fluorescent Probes:** The anthracene core is a well-known fluorophore. Functionalization via the bromo and iodo groups could lead to the development of novel fluorescent probes for sensing and imaging applications in biological and chemical systems.
- **Drug Development:** While direct applications in drug development are not established, polycyclic aromatic hydrocarbons are scaffolds that are explored in medicinal chemistry. The reactivity of the C-Br and C-I bonds allows for the attachment of various pharmacophores, potentially leading to new therapeutic agents.

Safety and Handling

Detailed toxicity data for **9-Bromo-10-iodoanthracene** is not available. However, as with all halogenated aromatic compounds, it should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes. For disposal, follow local regulations for chemical waste.

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References

- 1. Synthesis and photophysical processes of 9-bromo-10-naphthalen-2-yl-anthracene - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 9-Bromo-10-iodoanthracene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15290078#9-bromo-10-iodoanthracene-cas-number]

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